

# tricosane phase transition temperature measurement

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## Compound Focus: Tricosane

CAS No.: 638-67-5

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## Tricosane Phase Transition Data

The table below summarizes the key phase transition temperatures and enthalpies for **tricosane**, as established by high-accuracy calorimetry and critically evaluated data from the National Institute of Standards and Technology (NIST) [1] [2].

Transition Type	Temperature (K)	Enthalpy Change (kJ·mol <sup>-1</sup> )	Entropy Change (J·K <sup>-1</sup> ·mol <sup>-1</sup> )	Notes
Crystal 2 → Crystal 1	~320	Not Specified	Not Specified	Solid-solid transition [2]
Crystal 1 → Liquid	320.58	Not Specified	Not Specified	Triple point (Crystal 1, Liquid, Gas) [2]
Melting Point	320.65	Data Varies	Data Varies	Measured in different experimental setups [3]
Full Transition (Total)	Multiple	~77.2 (at n=23)	~215 (at n=23)	Sum of all solid & solid-liquid transitions [1]

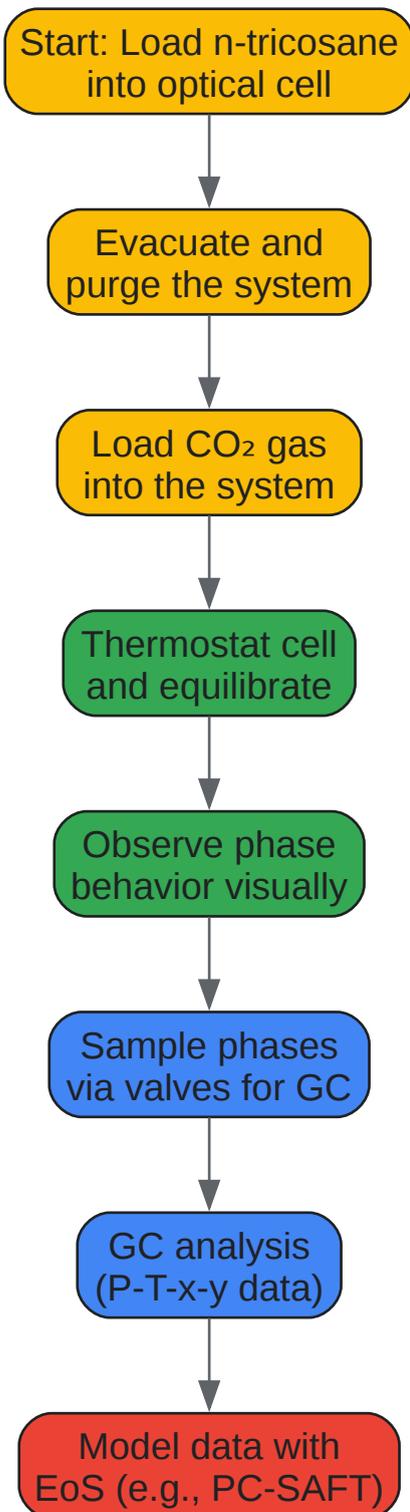
For vapor-liquid equilibrium (VLE) studies involving mixtures like **n-tricosane** + SC CO<sub>2</sub>, typical experimental temperatures are **323.15 K and 343.15 K**, at pressures ranging from **1.66 to 34.88 MPa** [3].

## Experimental Protocols & Troubleshooting

### Vapor-Liquid Equilibrium (VLE) Measurement

This protocol is adapted from studies measuring the solubility of heavy n-alkanes in supercritical CO<sub>2</sub> [3].

- **Core Methodology:** Use a **high-pressure optical cell** with sapphire windows, coupled with **gas chromatography (GC)** for composition analysis.
- **Workflow Diagram:**



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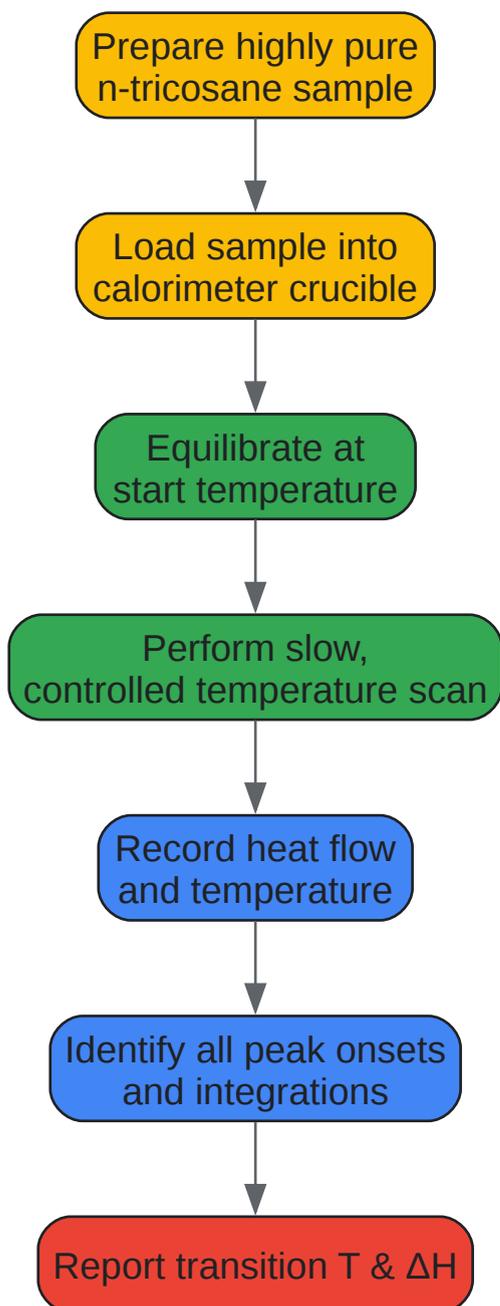
- **Troubleshooting Common VLE Issues:**
  - **Problem:** No visible phase boundary at expected conditions.

- **Solution:** Verify system temperature is correctly maintained above the melting point of n-tricosane (~320.65 K) to prevent crystallization [3].
- **Problem:** Inconsistent GC analysis results.
  - **Solution:** Ensure sampling valves and lines are heated to a temperature higher than the melting point of the heaviest component to prevent solid deposition and blockages [3].

## High-Accuracy Calorimetry

This protocol is for determining solid-solid and solid-liquid transition enthalpies and temperatures [1] [2].

- **Core Methodology:** Use **Adiabatic Scanning Calorimetry (ASC)** or high-resolution **Differential Scanning Calorimetry (DSC)**.
- **Workflow Diagram:**



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- **Troubleshooting Common Calorimetry Issues:**

- **Problem:** Overlapping or broad peaks that are difficult to resolve.
  - **Solution:** Use very slow scanning rates (e.g., 0.1 to 0.5 K/min) to separate closely spaced solid-solid and solid-liquid transitions. High heating rates can cause these transitions to overlap and appear as a single phase change [1].
- **Problem:** Reported enthalpy values are inconsistent with literature.
  - **Solution:** Clearly document the integration method and baseline selection, as these factors significantly impact results. For total enthalpy of melting, integrate over all

transitions from the solid phase to the complete liquid state [1].

## Key Technical Advisory

- **Data Correlation is Complex:** The phase behavior of n-alkanes is not solely determined by whether the carbon chain is odd or even. Outliers in property correlations have a physical origin, rooted in the specific sequence of phase transitions. Rely on high-accuracy single-source data where possible [1].
- **Beware of Multiple Solid Phases:** **Tricosane** exhibits at least two solid phases (Crystal 1 and Crystal 2). A complete thermal analysis must account for the transitions between all these phases, not just the final melting event [2].
- **Validate with Authoritative Sources:** Cross-check your experimental data against critically evaluated databases like NIST Web Thermo Tables (WTT) for validation [2].

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## References

1. High-Accuracy and High-Resolution Calorimetry Revealing ... [mdpi.com]
2. Critically Evaluated Thermophysical Property Data from NIST ... [wtt-pro.nist.gov]
3. Isothermal vapor-liquid equilibrium measurements and PC ... [sciencedirect.com]

To cite this document: Smolecule. [tricosane phase transition temperature measurement]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564978#tricosane-phase-transition-temperature-measurement>]

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